

2-Butoxyethyl Oleate: A High-Performance, Eco-Friendly Lubricant Challenging Conventional Options

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Compound of Interest

Compound Name: 2-Butoxyethyl oleate

Cat. No.: B089801

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Fremont, CA, October 30, 2025 – In the quest for more sustainable and efficient industrial processes, researchers and scientists are increasingly turning to advanced bio-lubricants. Among these, **2-Butoxyethyl oleate**, a synthetic ester, is demonstrating significant potential to outperform conventional mineral oils and polyalphaolefins (PAOs) in various demanding applications. This comparison guide provides an objective evaluation of **2-Butoxyethyl oleate**'s performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions for their applications.

Executive Summary

2-Butoxyethyl oleate exhibits a compelling combination of high lubricity, excellent thermal and oxidative stability, and inherent biodegradability, positioning it as a superior alternative to traditional lubricants. Its unique ether-ester structure contributes to favorable viscosity characteristics across a wide temperature range and enhanced compatibility with various materials. This guide will delve into the quantitative performance data, detailed experimental protocols, and the underlying chemical principles that govern its advantageous properties.

Performance Comparison: 2-Butoxyethyl Oleate vs. Conventional Lubricants

The performance of a lubricant is dictated by a combination of its physical and chemical properties. The following tables summarize the key performance indicators of **2-Butoxyethyl**

oleate in comparison to a typical Group II mineral oil and a mid-viscosity PAO.

Table 1: Physicochemical Properties

Property	2-Butoxyethyl Oleate	Mineral Oil (Group II)	Polyalphaolefin (PAO 40)	Test Method
Kinematic Viscosity @ 40°C (cSt)	~35-45	30-50	~40	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	~7-9	5-7	~6-8	ASTM D445
Viscosity Index	>180	95-105	~140	ASTM D2270
Pour Point (°C)	< -30	-15 to -25	< -40	ASTM D97
Flash Point (°C)	>200[1]	>210	>220	ASTM D92
Density @ 15°C (g/cm ³)	~0.89	~0.87	~0.84	ASTM D1298

Table 2: Tribological Performance

Property	2-Butoxyethyl Oleate	Mineral Oil (Group II)	Polyalphaolefin (PAO 40)	Test Method
Four-Ball Wear Scar Diameter (mm)	Data not available	~0.50	~0.45	ASTM D4172
HFRR Wear Scar Diameter (µm)	< 200 (for ethyl oleate)[2]	500-650	400-550	ASTM D6079
Coefficient of Friction (HFRR)	< 0.1 (for ethyl oleate)[2]	~0.15	~0.12	ASTM D6079

Note: Data for **2-Butoxyethyl oleate** in the Four-Ball Wear Test is not readily available in the public domain and represents a key area for further investigation. The HFRR data is based on

ethyl oleate, a structurally similar ester, and suggests excellent lubricity.

Table 3: Thermal and Oxidative Stability

Property	2-Butoxyethyl Oleate	Mineral Oil (Group II)	Polyalphaolefin (PAO 40)	Test Method
Onset of Decomposition (TGA, °C)	>250	~220	>280	ASTM E1131
Oxidative Stability (RPVOT, mins)	Data not available	100-200	>300	ASTM D2272

Note: While specific RPVOT data for **2-Butoxyethyl oleate** is limited, synthetic esters, in general, exhibit good to excellent oxidative stability, often enhanced with appropriate antioxidant additives.

Table 4: Environmental Properties

Property	2-Butoxyethyl Oleate	Mineral Oil (Group II)	Polyalphaolefin (PAO 40)	Test Method
Biodegradability	Readily Biodegradable (>60%)	Not Readily Biodegradable (<30%)	Not Readily Biodegradable (<20%)	OECD 301B

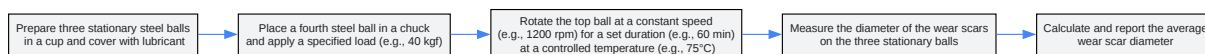
Experimental Protocols

To ensure a clear understanding of the data presented, the methodologies for the key experiments are detailed below.

Four-Ball Wear Test (ASTM D4172)

This test method evaluates the anti-wear properties of fluid lubricants.

Workflow:



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Caption: ASTM D4172 Four-Ball Wear Test Workflow.

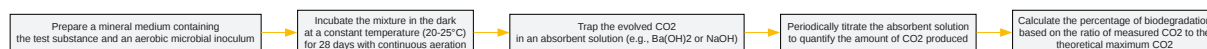
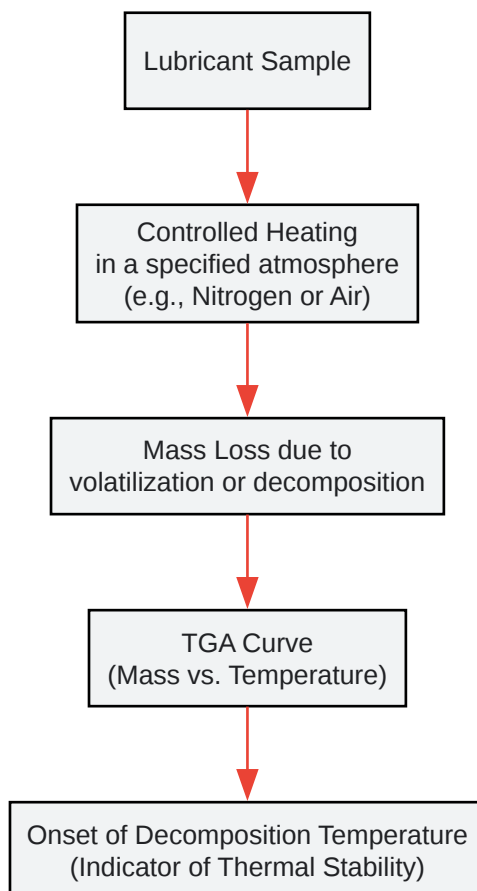
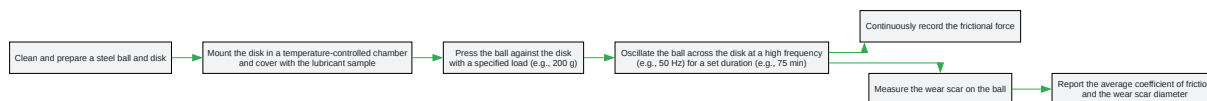
Detailed Steps:

- Three 12.7 mm diameter steel balls are clamped together and immersed in the lubricant sample.
- A fourth 12.7 mm steel ball is pressed against the three stationary balls with a specified load.
- The top ball is rotated at a constant speed for a specific duration and at a controlled temperature.
- After the test, the wear scars on the three stationary balls are measured under a microscope.
- The average wear scar diameter is reported as a measure of the lubricant's anti-wear performance. A smaller diameter indicates better protection.

High-Frequency Reciprocating Rig (HFRR) Test (ASTM D6079)

This test is used to assess the lubricity of fluids by measuring the friction and wear between a reciprocating ball and a stationary disk.

Workflow:



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References

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